

Technical Support Center: Preventing DEHP Leaching from Laboratory Equipment

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Compound of Interest

Compound Name: DEHP (Standard)

Cat. No.: B3432700

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This technical support center provides guidance for researchers, scientists, and drug development professionals on understanding and preventing Di(2-ethylhexyl) phthalate (DEHP) leaching from laboratory equipment.

Frequently Asked Questions (FAQs)

Q1: What is DEHP and why is it a concern in the laboratory?

A1: DEHP (Di(2-ethylhexyl) phthalate) is a chemical commonly used as a plasticizer to make plastics like polyvinyl chloride (PVC) more flexible and durable.^{[1][2]} It is not chemically bound to the plastic and can leach out over time, contaminating samples, reagents, and cell cultures.^{[1][3][4]} The primary concern is that DEHP is an endocrine-disrupting chemical (EDC), which can interfere with the body's hormonal system and has been linked to reproductive and developmental health issues. For sensitive applications, such as in vitro studies or drug development, DEHP contamination can lead to inaccurate experimental results and compromise the integrity of research data.

Q2: Which common laboratory materials contain DEHP?

A2: DEHP is most commonly found in flexible PVC products. In a laboratory setting, this can include:

- Tubing for fluid transfer

- IV bags and infusion sets
- Disposable gloves
- Storage bags and containers
- Catheters

It is important to note that not all flexible plastics contain DEHP. Materials like polyethylene (PE) and polypropylene (PP) generally do not contain plasticizers.

Q3: What factors influence the rate of DEHP leaching?

A3: Several factors can accelerate the leaching of DEHP from lab equipment. These include:

- Temperature: Higher temperatures significantly increase the rate of DEHP leaching.
- Lipophilicity of the solvent/solution: DEHP is lipophilic (fat-soluble), so it leaches more readily into fatty or oily substances.
- Contact Time: The longer a solution is in contact with the DEHP-containing plastic, the greater the amount of leaching.
- Type of Solvent: Organic solvents can cause more significant leaching compared to aqueous solutions.
- Agitation: Mechanical stress and movement can increase the migration of DEHP.

Q4: Are there alternatives to DEHP-containing lab equipment?

A4: Yes, numerous DEHP-free alternatives are available. These include:

- DEHP-free plasticizers: Plastics made with alternative plasticizers such as TOTM (trioctyl trimellitate), DOTP (dioctyl terephthalate), and ATBC (acetyl tributyl citrate) are available. Another alternative is DINCH (diisononyl cyclohexane-1,2-dicarboxylate).
- Alternative polymers: Materials that are inherently flexible and do not require plasticizers, such as silicone, polyethylene (PE), polypropylene (PP), and ethylene vinyl acetate (EVA),

are excellent substitutes for many applications.

Troubleshooting Guides

Q1: I suspect my cell cultures are being affected by a leachable compound. How can I determine if DEHP is the culprit?

A1: If you observe unexpected changes in your cell cultures, such as altered morphology, proliferation rates, or gene expression, and you are using flexible PVC equipment, DEHP contamination is a possibility.

Troubleshooting Steps:

- **Review your labware:** Identify all flexible plastic components that come into contact with your cell culture media, reagents, or the cells themselves. Check the manufacturer's specifications to see if they are made of PVC and if they contain DEHP.
- **Switch to alternatives:** As a diagnostic test, switch to DEHP-free alternatives for all suspected equipment (e.g., use silicone or polypropylene tubing, DEHP-free culture bags). If the adverse effects on your cells disappear, DEHP leaching was the likely cause.
- **Analytical testing:** For definitive confirmation, you can have your culture media or a sample extract analyzed for the presence of DEHP using methods like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Q2: I need to use a flexible PVC tube for a short-term experiment with an organic solvent. How can I minimize DEHP leaching?

A2: While avoiding DEHP-containing materials is the best practice, especially with organic solvents, you can take steps to reduce leaching if alternatives are not immediately available for a short-term, non-critical application.

Minimization Strategies:

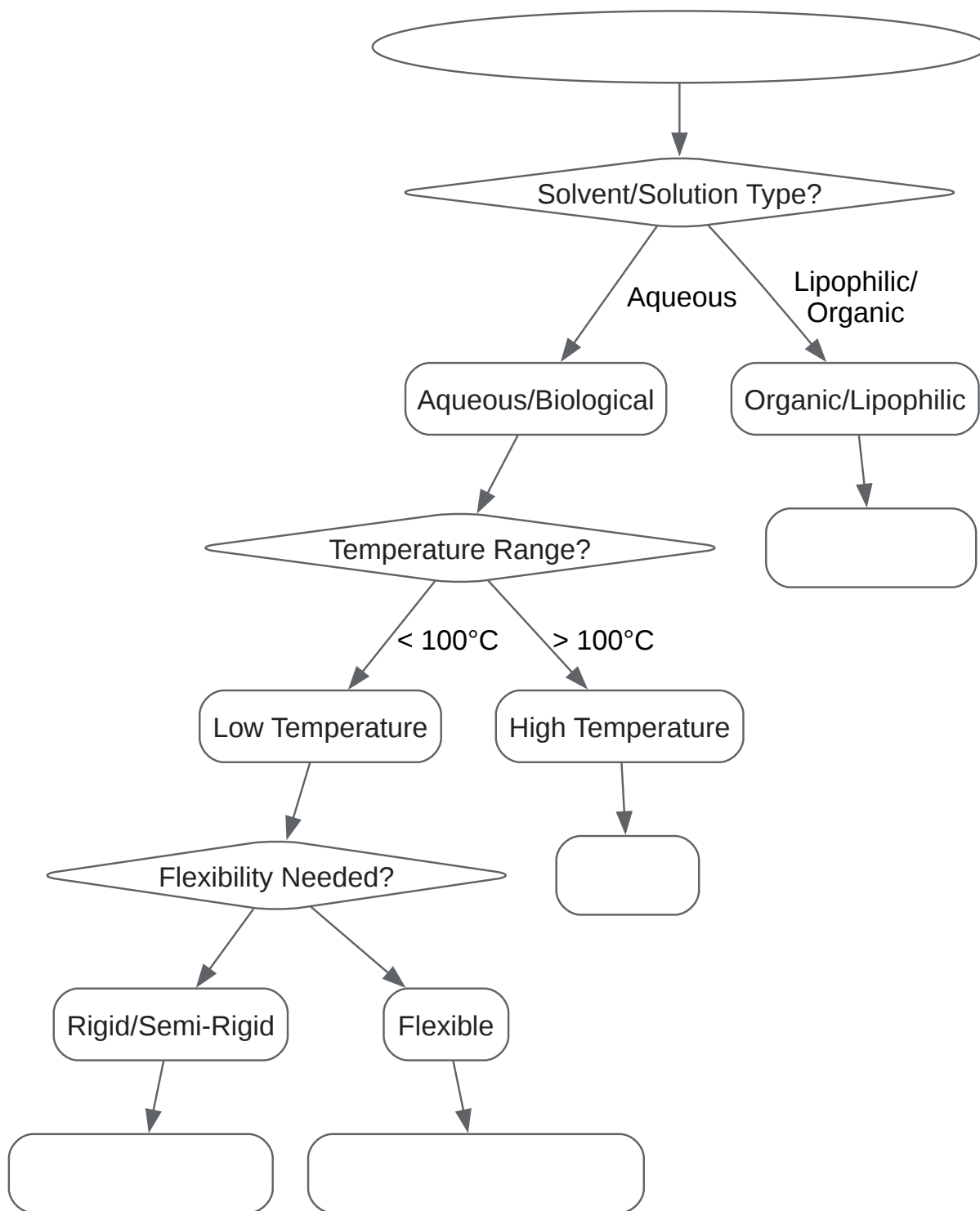
- **Pre-rinse the tubing:** Flush the tubing with a solvent that is miscible with your experimental solvent but less aggressive in leaching DEHP (e.g., ethanol followed by water if your solvent is aqueous-based). This may remove some surface-level DEHP. Discard the rinse solution.

- Minimize contact time: Prepare your experiment to ensure the organic solvent is in contact with the PVC tubing for the shortest possible duration.
- Work at the lowest possible temperature: If your experimental conditions allow, perform the procedure at a reduced temperature to decrease the rate of leaching.
- Use the shortest possible length of tubing: This will reduce the total surface area in contact with the solvent.

Q3: How can I select the right DEHP-free equipment for my specific application?

A3: Choosing the appropriate DEHP-free labware depends on your experimental needs.

Selection Workflow:



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Caption: Decision tree for selecting appropriate DEHP-free labware.

Data on DEHP Leaching

The following tables summarize quantitative data on DEHP leaching under various conditions.

Table 1: Effect of Temperature on DEHP Leaching

Plastic Type	Solvent/Simulant	Temperature (°C)	Leached DEHP Concentration	Reference
PVC Flooring	Air	23	$0.9 \pm 0.1 \mu\text{g}\cdot\text{m}^{-3}$	
PVC Flooring	Air	35	$10 \pm 1 \mu\text{g}\cdot\text{m}^{-3}$	
PVC Flooring	Air	47	$38 \pm 1 \mu\text{g}\cdot\text{m}^{-3}$	
PVC Flooring	Air	55	$91 \pm 4 \mu\text{g}\cdot\text{m}^{-3}$	
PVC Flooring	Air	61	$198 \pm 5 \mu\text{g}\cdot\text{m}^{-3}$	
PVC Infusion Sets	Lipid Emulsion	24	Below EU recommended maximum	
PVC Infusion Sets	Lipid Emulsion	32	May exceed EU recommended maximum	
PVC Infusion Sets	Lipid Emulsion	37	May exceed EU recommended maximum	

Table 2: Effect of Solvent/Simulant on DEHP Leaching from PVC

Solvent/Simulant	Exposure Time	Leached DEHP Concentration	Reference
90% Ethanol	72 hours	4.17 ppm	
100% Ethanol	72 hours	11.5 ppm	
Polysorbate 80 (1%)	24 hours	36 µg/mL	
Polysorbate 80 (25%)	24 hours	237 µg/mL	
Saline Solutions	14 months	< 24 µg/L	
Oily Vehicles	2 hours	> 300 µg/L	

Experimental Protocols

Protocol: Quantification of DEHP Leaching using Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for quantifying DEHP that has leached into a liquid sample.

1. Objective: To determine the concentration of DEHP in a liquid sample that has been in contact with plastic lab equipment.

2. Materials:

- Sample suspected of DEHP contamination
- DEHP analytical standard
- Internal standard (e.g., Dibutyl adipate - DBA)
- n-Hexane (HPLC grade)
- Sodium sulfate (anhydrous)
- Glassware (cleaned meticulously to be phthalate-free)

- Gas chromatograph with a mass spectrometer detector (GC-MS)

3. Sample Preparation (Liquid-Liquid Extraction):

- Transfer a known volume (e.g., 10 mL) of the liquid sample into a clean glass separatory funnel.
- Spike the sample with a known amount of internal standard. This helps to correct for any loss during sample preparation and analysis.
- Add 10 mL of n-hexane to the separatory funnel.
- Shake vigorously for 2 minutes, periodically venting to release pressure.
- Allow the layers to separate. The DEHP will partition into the organic (n-hexane) layer.
- Drain the lower aqueous layer and collect the upper n-hexane layer.
- Pass the n-hexane extract through a small column of anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

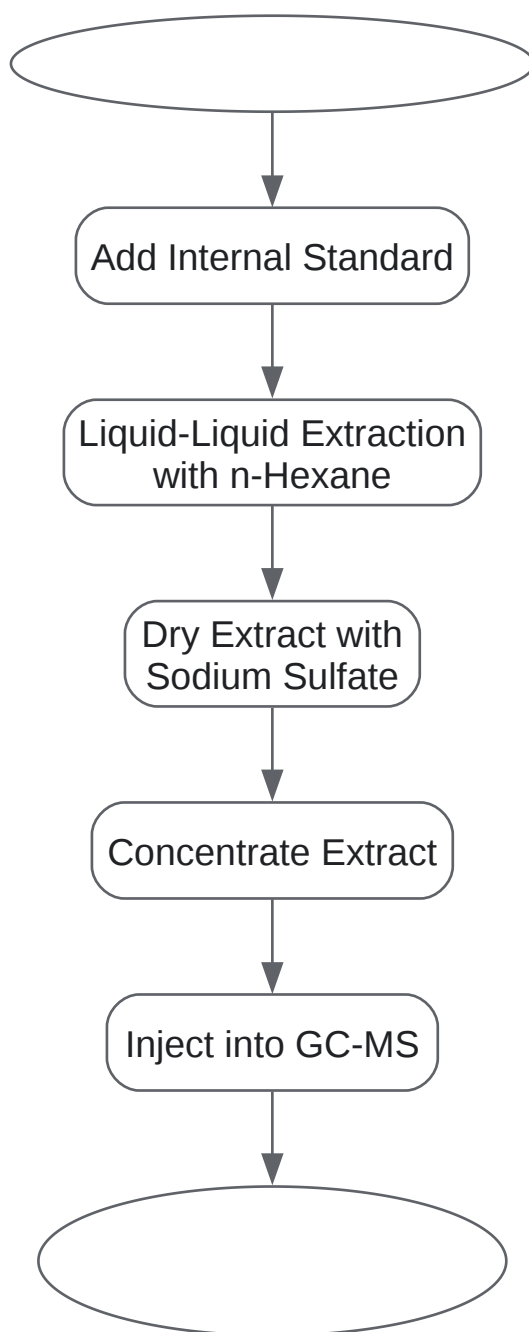
4. GC-MS Analysis:

- Instrument Setup:
 - Column: A non-polar capillary column (e.g., DB-5ms) is typically used.
 - Injector: Splitless mode, 250°C.
 - Oven Program: Start at 70°C, hold for 2 minutes, ramp to 280°C at 10°C/min, and hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate.
 - MS Detector: Electron ionization (EI) mode. Set to scan a mass range of m/z 50-500 or use selected ion monitoring (SIM) for higher sensitivity, targeting characteristic DEHP ions

(e.g., m/z 149, 167, 279).

- Calibration:
 - Prepare a series of calibration standards of DEHP in n-hexane with a constant concentration of the internal standard.
 - Analyze the calibration standards to create a calibration curve.
- Sample Analysis:
 - Inject 1 μL of the prepared sample extract into the GC-MS.
 - Identify the DEHP peak based on its retention time and mass spectrum compared to the analytical standard.
 - Quantify the amount of DEHP in the sample by comparing its peak area to that of the internal standard and using the calibration curve.

5. Workflow Diagram:



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Caption: Workflow for DEHP quantification using GC-MS.

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